

Limited Published Data on Direct Impact of APPNA-Funded Research on Medical Practice

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While the Association of Physicians of Pakistani Descent of North America (**APPNA**) is extensively involved in philanthropic activities, medical education, and healthcare capacity building in Pakistan, a review of publicly available information reveals a limited number of formal research studies that explicitly acknowledge direct funding from **APPNA** and present quantitative data on their impact on medical practice. The organization's primary focus appears to be on facilitating knowledge transfer, providing educational resources, and supporting healthcare infrastructure rather than directly funding a large portfolio of clinical research with published, comparative data.

One notable initiative with quantifiable outcomes is the **APPNA**-NUST Lady Health Workers Telemedicine Project. This project, a collaboration with the National University of Sciences and Technology (NUST), aimed to connect Lady Health Workers (LHWs) in rural Pakistan with medical specialists in North America via telemedicine. The project reportedly provided treatment to nearly 95,000 patients, demonstrating a significant impact on healthcare access in underserved areas. However, a detailed, peer-reviewed publication with specific experimental protocols and comparative data tables for this project is not readily available in the public domain.

APPNA's broader impact on medical practice is evident through its various educational and collaborative programs, primarily under the umbrella of the Medical Education, Research, International Training and Transfer of Technology (MERIT) program. These initiatives focus on:

- Continuing Medical Education: **APPNA** regularly organizes webinars and workshops to keep healthcare professionals in Pakistan updated on the latest medical advancements.
- Capacity Building: **APPNA** collaborates with Pakistani medical universities and hospitals to establish specialized centers, such as a molecular genomic laboratory and an institute for artificial intelligence in healthcare.^[1] These collaborations often involve financial commitments from **APPNA** for infrastructure and training.
- Mentorship: The MERIT program provides a platform for researchers in Pakistan to connect with experienced mentors in North America for guidance on study design, data analysis, and manuscript preparation.

While these activities undoubtedly contribute to the long-term improvement of medical practice in Pakistan, their direct, quantifiable impact on patient outcomes through specific, **APPNA**-funded research projects is not extensively documented in published literature. The available information points to a model of influencing medical practice through education and infrastructure support rather than through a traditional research funding model that results in numerous publications with detailed experimental data.

For instance, several research papers have been published by authors affiliated with the "**APPNA** Institute of Public Health" at Jinnah Sindh Medical University. However, the funding for these studies is often attributed to other organizations, or no specific funding source is mentioned. This suggests that while **APPNA**'s name is associated with the institution, it is not always the direct funder of the research produced by it.

In conclusion, while **APPNA** plays a crucial role in advancing medical education and healthcare in Pakistan, there is a scarcity of publicly accessible, **APPNA**-funded research publications that provide the detailed quantitative data and experimental protocols necessary for a comprehensive comparison guide on their direct impact on medical practice. The organization's significant contributions appear to be channeled more towards foundational support for education and infrastructure.

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References

- 1. appna.org [appna.org]
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